

# An In-depth Technical Guide to the Safe Handling of Cadmium Bromide

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## Compound of Interest

Compound Name: Cadmium bromide

Cat. No.: B8797929

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **cadmium bromide** ( $\text{CdBr}_2$ ). It is intended for laboratory personnel and professionals in drug development who work with this compound. The information herein is compiled from various safety data sheets and toxicological reviews to ensure a thorough understanding of the risks and the necessary safety measures.

## Chemical and Physical Properties

**Cadmium bromide** is a white to yellowish crystalline solid.<sup>[1]</sup> It is hygroscopic, meaning it readily absorbs moisture from the air.<sup>[1][2]</sup> Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	References
Chemical Formula	CdBr <sub>2</sub>	[2]
Molar Mass	272.22 g/mol	[2][3]
Appearance	White to yellowish crystalline solid	[1][4]
Melting Point	568 °C (1,054 °F; 841 K)	[2][3]
Boiling Point	844 °C (1,551 °F; 1,117 K)	[2][3]
Density	5.192 g/cm <sup>3</sup> (solid)	[2][3]
Solubility in Water	98.8 g/100 mL (20 °C)	[2][3]
Solubility in other solvents	Soluble in alcohol, ether, acetone, and liquid ammonia.	[2]

## Hazard Identification and Classification

**Cadmium bromide** is classified as a hazardous substance with significant health and environmental risks.

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement	References
Acute Toxicity, Oral	Category 4	GHS07: Exclamation mark	Warning	H302: Harmful if swallowed	<a href="#">[4]</a> <a href="#">[5]</a>
Acute Toxicity, Dermal	Category 4	GHS07: Exclamation mark	Warning	H312: Harmful in contact with skin	<a href="#">[4]</a> <a href="#">[5]</a>
Acute Toxicity, Inhalation	Category 4	GHS07: Exclamation mark	Warning	H332: Harmful if inhaled	<a href="#">[4]</a> <a href="#">[5]</a>
Hazardous to the Aquatic Environment, Acute	Category 1	GHS09: Environment I hazard	Warning	H400: Very toxic to aquatic life	<a href="#">[4]</a> <a href="#">[5]</a>
Hazardous to the Aquatic Environment, Chronic	Category 1	GHS09: Environment I hazard	Warning	H410: Very toxic to aquatic life with long lasting effects	<a href="#">[4]</a> <a href="#">[5]</a>
Carcinogenicity	Suspected Human Carcinogen	GHS08: Health hazard	Danger	May cause cancer	<a href="#">[6]</a>

## Toxicological Information

Cadmium and its compounds are highly toxic. The primary routes of exposure are inhalation and ingestion.[\[4\]](#)[\[7\]](#)

Toxicity Data	Value	Species	References
LD50 (Oral)	225 mg/kg	Rat	[2]
Permissible Exposure Limit (PEL) - OSHA (as Cd)	TWA 0.005 mg/m <sup>3</sup>	N/A	[2]
Recommended Exposure Limit (REL) - NIOSH (as Cd)	Ca	N/A	[2]
Immediately Dangerous to Life or Health (IDLH) - NIOSH (as Cd)	Ca [9 mg/m <sup>3</sup> ]	N/A	[2]

#### Health Effects:

- Acute: Inhalation can irritate the nose, throat, and lungs, leading to coughing, shortness of breath, and potentially fatal pulmonary edema.[6] Ingestion can cause severe gastrointestinal irritation, nausea, vomiting, and abdominal pain.[6] Skin and eye contact can cause irritation.[4]
- Chronic: Prolonged exposure to cadmium compounds can lead to kidney damage, bone disease, and an increased risk of lung and prostate cancer.[4][6] Cadmium is classified as a known human carcinogen.[6]

## Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial when working with **cadmium bromide** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed. The following is a general guideline:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[5][8]

- Hand Protection: Use chemical-resistant gloves (e.g., nitrile rubber). Gloves should be inspected before use and disposed of properly.[8][9]
- Skin and Body Protection: Wear a lab coat, long-sleeved clothing, and closed-toe shoes. For procedures with a higher risk of exposure, impervious clothing may be necessary.[9][10]
- Respiratory Protection: Work in a well-ventilated area, preferably within a chemical fume hood.[8][9] If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges should be used.[11]

## Engineering Controls

- Ventilation: All work with **cadmium bromide** powder should be conducted in a certified chemical fume hood to minimize inhalation of dust.[12]
- Designated Area: Establish a designated area for working with **cadmium bromide**. This area should be clearly marked with warning signs.[6]

## General Hygiene Practices

- Avoid the formation of dust and aerosols.[9]
- Do not eat, drink, or smoke in areas where **cadmium bromide** is handled or stored.[10]
- Wash hands thoroughly with soap and water after handling **cadmium bromide** and before leaving the laboratory.[13]
- Remove contaminated clothing immediately and wash it before reuse.[10]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled). Seek immediate medical attention.[5][10]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[5]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

## Spill Response Protocol

A minor spill of **cadmium bromide** can be managed by trained laboratory personnel, while a large spill constitutes an emergency and requires specialized response.

Workflow for a Minor **Cadmium Bromide** Spill:



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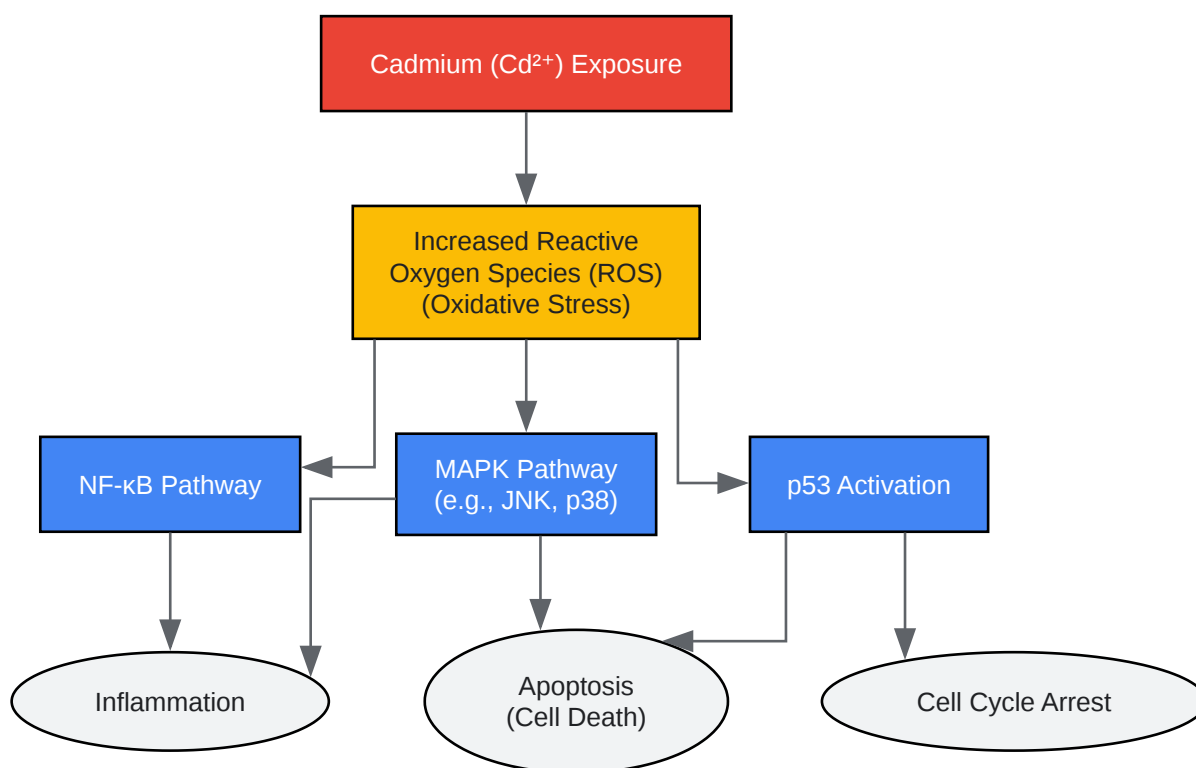
Workflow for handling a minor **cadmium bromide** spill.

## Signaling Pathways of Cadmium Toxicity

Cadmium exerts its toxic effects through the disruption of several key cellular signaling pathways. Understanding these mechanisms is crucial for drug development professionals seeking to mitigate cadmium-induced toxicity.

Cadmium exposure leads to the generation of reactive oxygen species (ROS), which induces oxidative stress.[3][5] This oxidative stress, in turn, can activate multiple downstream signaling cascades, including the Mitogen-Activated Protein Kinase (MAPK) and Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF-κB) pathways, and can also lead to the activation of the p53 tumor suppressor protein.[3][4][10] These pathways are involved in inflammation, apoptosis (programmed cell death), and cell cycle control.[3][10]

Simplified Overview of Cadmium-Induced Signaling Pathways:



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Simplified diagram of signaling pathways affected by cadmium.

## Storage and Disposal

- Storage: Store **cadmium bromide** in a tightly closed container in a cool, dry, and well-ventilated area.[8][10] Keep it away from incompatible materials such as strong oxidizing agents.[6]
- Disposal: Dispose of **cadmium bromide** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[6][10] Do not allow it to enter drains or the environment.[9]

This guide is intended to provide a comprehensive overview of the safe handling of **cadmium bromide**. It is not a substitute for a thorough risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the most recent Safety Data Sheet (SDS) for **cadmium bromide** before use.

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